

Decamethyltetrasiloxane IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Decamethyltetrasiloxane

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An In-Depth Technical Guide on the Nomenclature of **Decamethyltetrasiloxane**

Introduction

Decamethyltetrasiloxane is a linear, non-cyclic siloxane oligomer that serves as a fundamental component in a wide array of scientific and industrial applications. Its unique properties, such as low surface tension, excellent thermal stability, and lubricating capabilities, make it a preferred ingredient in personal care products, industrial lubricants, sealants, and as a chemical intermediate for the synthesis of more complex silicone polymers.^[1] Given its prevalence, a precise understanding of its nomenclature is paramount for researchers, scientists, and drug development professionals to ensure clarity, avoid ambiguity in experimental records, and maintain data integrity across global databases.

This guide provides a comprehensive overview of the International Union of Pure and Applied Chemistry (IUPAC) name, common synonyms, and registered identifiers for **decamethyltetrasiloxane**. It is designed to serve as an authoritative reference for accurate chemical communication and documentation.

Part 1: Definitive Chemical Identification

The foundation of unambiguous chemical communication lies in the use of standardized, systematic identifiers that describe the exact molecular structure.

IUPAC Nomenclature

The International Union of Pure and Applied Chemistry (IUPAC) provides systematic rules for naming chemical compounds. For **decamethyltetrasiloxane**, there are two primary systematic names encountered in chemical literature:

- [dimethyl(trimethylsilyloxy)silyl]oxy-dimethyl-trimethylsilyloxysilane[2][3]: This is a highly descriptive IUPAC name that precisely details the nested structure of the molecule, treating it as a silane derivative. It articulates how dimethylsilyl groups are bonded to trimethylsilyloxy groups.
- 1,1,1,3,3,5,5,7,7,7-**Decamethyltetrasiloxane**[2][3][4][5][6][7]: This is the most common systematic name. It clearly identifies the core structure as a "tetrasiloxane" (a chain of four silicon atoms linked by oxygen atoms) and specifies that ten ("deca-") methyl groups are attached to these silicon atoms at the indicated positions.

While the former is more structurally explicit according to formal IUPAC rules, the latter is more widely adopted in chemical databases and literature for its clarity and directness in describing the siloxane backbone.

Chemical Abstracts Service (CAS) Registry Number

To eliminate any confusion arising from multiple naming conventions, the Chemical Abstracts Service (CAS) assigns a unique numerical identifier to every known chemical substance. This number is a global standard used in scientific literature, regulatory submissions, and commercial catalogs.

- CAS Number: 141-62-8[8][1][2][4][9]

The CAS number is the most reliable identifier for **decamethyltetrasiloxane**, as it is specific to this single substance regardless of the name used.

Molecular Structure and Formulae

Machine-readable formats are essential for computational chemistry and database searches. These identifiers provide an unambiguous representation of the molecular structure.

- Molecular Formula: $C_{10}H_{30}O_3Si_4$ [8][1][2][4][5][7][9]

- SMILES String: C--INVALID-LINK--(C)O--INVALID-LINK--(C)O--INVALID-LINK--(C)O--INVALID-LINK--(C)C[3][4]
- InChI String: 1S/C10H30O3Si4/c1-14(2,3)11-16(7,8)13-17(9,10)12-15(4,5)6/h1-10H3[3][7]

Part 2: Synonyms and Common Identifiers

In practice, a variety of names for **decamethyltetrasiloxane** are used across different contexts, from laboratory research to industrial manufacturing.

Common Name

- **Decamethyltetrasiloxane**: This is the most frequently used name in commercial and general scientific contexts.[9][10] It is descriptive enough for common use while being less cumbersome than the full IUPAC name.

Systematic and Semi-Systematic Synonyms

Several other names based on chemical structure are also found in technical documents and databases:

- Tetrasiloxane, decamethyl-[1][11][2][4][7]
- 1,1,3,3-Tetramethyl-1,3-bis(trimethylsiloxy)disiloxane[3]
- $[(CH_3)_3SiOSi(CH_3)_2]_2O$ [1][7]

Trade Names and Industrial Codes

In commercial settings, **decamethyltetrasiloxane** is often referred to by trade names or internal company codes, which typically denote a specific purity, viscosity, or formulation.

- MD₂M[5]
- PMX-200 1.5 CS[1]
- SH 200-1.5CS[1]
- DC 200 Fluid 1.5[1]

- KF 96L1.5[1]
- CD3780 / D3780[1][7]

Part 3: Data Summary and Visualization

For ease of reference, the key identifiers and basic physical properties of **decamethyltetrasiloxane** are summarized below.

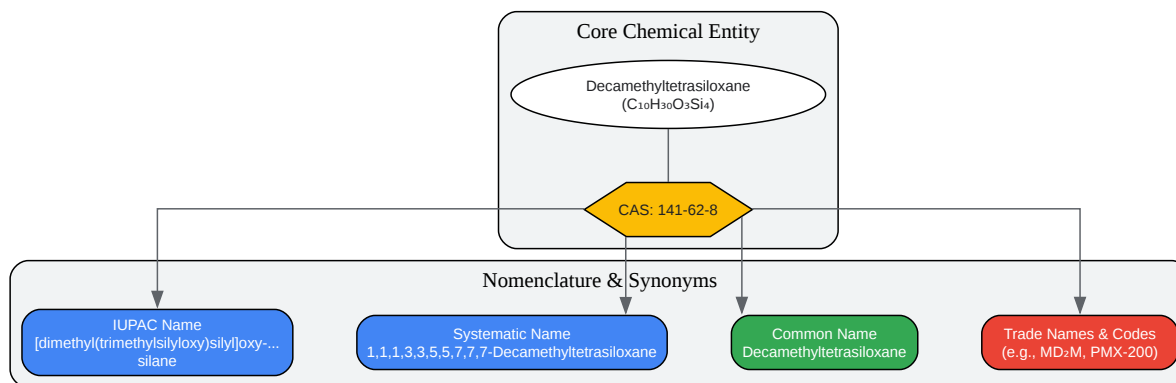
Data Presentation

Table 1: Key Identifiers and Properties of **Decamethyltetrasiloxane**

Identifier Type	Value	Reference(s)
IUPAC Name	[dimethyl(trimethylsilyloxy)silyl]oxy-dimethyl-trimethylsilyloxysilane	[2] [3]
Systematic Name	1,1,1,3,3,5,5,7,7,7-Decamethyltetrasiloxane	[2] [4] [7]
Common Name	Decamethyltetrasiloxane	
CAS Number	141-62-8	[1] [2] [4] [9]
Molecular Formula	C ₁₀ H ₃₀ O ₃ Si ₄	[8] [2] [4] [9]
Molecular Weight	310.69 g/mol	[8] [1] [2] [4] [9]
SMILES	C--INVALID-LINK--(C)O--INVALID-LINK--(C)O--INVALID-LINK--(C)O--INVALID-LINK--(C)C	[4]
InChI Key	YFCGDEUVHLPRCZ-UHFFFAOYSA-N	[3] [7]
Appearance	Colorless clear liquid	[1]
Boiling Point	194 °C	[8] [1]
Melting Point	-68 °C	[1]
Density	~0.854 g/mL at 25 °C	[1] [3]

Mandatory Visualization

The following diagram illustrates the relationship between the core chemical entity and its various identifiers, highlighting the central role of the CAS number in linking all synonyms.



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Caption: Hierarchical relationship of **decamethyltetrasiloxane** identifiers.

Part 4: Causality and Best Practices in Nomenclature

The existence of multiple names for a single chemical is a common challenge stemming from historical naming conventions, the evolution of systematic rules (IUPAC), and commercial branding. This complexity necessitates a rigorous approach to identification in a professional setting.

Expert Recommendations for Researchers:

- **Prioritize the CAS Number:** For all database entries, experimental reports, and publications, the CAS number (141-62-8) should be the primary identifier. It is the only universally unique and stable designation for **decamethyltetrasiloxane**.
- **Initial Specification:** In any formal document, it is best practice to introduce the compound by its full systematic name (e.g., 1,1,1,3,3,5,5,7,7,7-**Decamethyltetrasiloxane**) alongside its CAS number upon first mention.

- **Consistent Usage:** After the initial, precise identification, the common name "**decamethyltetrasiloxane**" can be used throughout the remainder of the document for improved readability.
- **Procurement and SDS:** When sourcing materials, cross-reference the product name and any trade names with the CAS number provided on the Safety Data Sheet (SDS) and Certificate of Analysis (CoA) to ensure the correct material is being acquired.

Adherence to these practices constitutes a self-validating system, ensuring that the work is reproducible, and its data is accurately indexed and searchable.

Conclusion

Decamethyltetrasiloxane is identified by a range of names, from highly descriptive IUPAC nomenclature to common trade names. For the scientific and research community, a mastery of this nomenclature is essential for maintaining accuracy and clarity in communication. By prioritizing the CAS number (141-62-8) as the definitive identifier and following best practices for documentation, professionals can effectively navigate the complexities of chemical terminology and uphold the highest standards of scientific integrity.

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- To cite this document: BenchChem. [Decamethyltetrasiloxane IUPAC name and synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670013#decamethyltetrasiloxane-iupac-name-and-synonyms]

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